

Application Notes and Protocols for Lometraline Hydrochloride

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Compound of Interest

Compound Name: Lometraline Hydrochloride

Cat. No.: B1675046

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed guidelines and protocols for the proper handling, storage, and use of **lometraline hydrochloride** (CAS No. 34552-78-8) in a research and development setting. Adherence to these protocols is crucial to ensure the integrity of the compound and the safety of laboratory personnel.

Introduction

Lometraline hydrochloride is an aminotetralin derivative with potential antidepressant and anxiolytic properties.^{[1][2]} As a research chemical, its stability and purity are paramount for obtaining reliable and reproducible experimental results. These notes are intended to provide comprehensive guidance on its proper management.

Physicochemical Properties

A summary of the key physicochemical properties of **lometraline hydrochloride** is presented in the table below.

Property	Value
Chemical Name	8-chloro-5-methoxy-N,N-dimethyl-1,2,3,4-tetrahydronaphthalen-1-amine hydrochloride
Molecular Formula	C ₁₃ H ₁₉ Cl ₂ NO
Molecular Weight	276.20 g/mol [1]
Appearance	Solid powder[1]
Solubility	Soluble in DMSO[1]

Storage Conditions

Proper storage is critical to maintain the stability and shelf life of **lometraline hydrochloride**. The recommended storage conditions are summarized in the table below.

Condition	Solid Compound	Stock Solutions
Short-Term Storage	Dry, dark, and at 0 - 4 °C (days to weeks)[1]	0 - 4 °C (days to weeks)[1]
Long-Term Storage	Dry, dark, and at -20 °C (months to years)[1]	-20 °C (months to years)[1]
Shipping	Ambient temperature[1]	-
Shelf Life	>2 years if stored properly[1]	Not specified, best practice is to use freshly prepared solutions or store for short periods.

Note: **Lometraline hydrochloride** should be protected from light and moisture. While specific data on hygroscopicity is not available, it is best practice to handle it in a low-humidity environment.

Handling Procedures

4.1. Personal Protective Equipment (PPE)

Before handling **lometraline hydrochloride**, ensure that the following personal protective equipment is worn:

- Safety glasses or goggles
- Chemical-resistant gloves (e.g., nitrile)
- Laboratory coat

4.2. Engineering Controls

- Work in a well-ventilated area, preferably in a chemical fume hood, to avoid inhalation of the powder.
- Use a balance with a draft shield to minimize the dispersion of the powder during weighing.

4.3. General Handling Protocol

- Allow the container of **lometraline hydrochloride** to equilibrate to room temperature before opening to prevent condensation.
- Carefully open the container in a chemical fume hood.
- Weigh the desired amount of the compound using a clean spatula and weighing paper.
- Avoid generating dust. If dust is generated, ensure it is contained within the fume hood.
- Tightly seal the container after use and store it under the recommended conditions.
- Clean any spills immediately according to the spill response protocol.

Experimental Protocols

5.1. Preparation of Stock Solutions

This protocol describes the preparation of a stock solution of **lometraline hydrochloride** in DMSO.

Materials:

- **Lometraline hydrochloride** powder
- Anhydrous DMSO
- Sterile, amber-colored vials
- Calibrated pipettes and tips
- Vortex mixer

Procedure:

- Calculate the required mass of **lometraline hydrochloride** to achieve the desired concentration.
- In a chemical fume hood, weigh the calculated amount of **lometraline hydrochloride** and transfer it to a sterile, amber-colored vial.
- Add the calculated volume of anhydrous DMSO to the vial.
- Cap the vial tightly and vortex until the solid is completely dissolved.
- If not for immediate use, aliquot the stock solution into smaller, single-use vials to avoid repeated freeze-thaw cycles.
- Label the vials clearly with the compound name, concentration, solvent, and date of preparation.
- Store the stock solutions at the recommended temperatures.

5.2. Stability Testing Protocol (General Outline)

A comprehensive stability study for **lometraline hydrochloride** should assess its stability under various stress conditions. This protocol provides a general framework.

Stress Conditions to be Tested:

- Hydrolytic: Acidic, neutral, and basic conditions (e.g., 0.1 M HCl, water, 0.1 M NaOH).

- Oxidative: Exposure to an oxidizing agent (e.g., 3% H₂O₂).
- Thermal: Elevated temperatures (e.g., 40°C, 60°C).
- Photolytic: Exposure to light (e.g., UV and visible light).

Methodology:

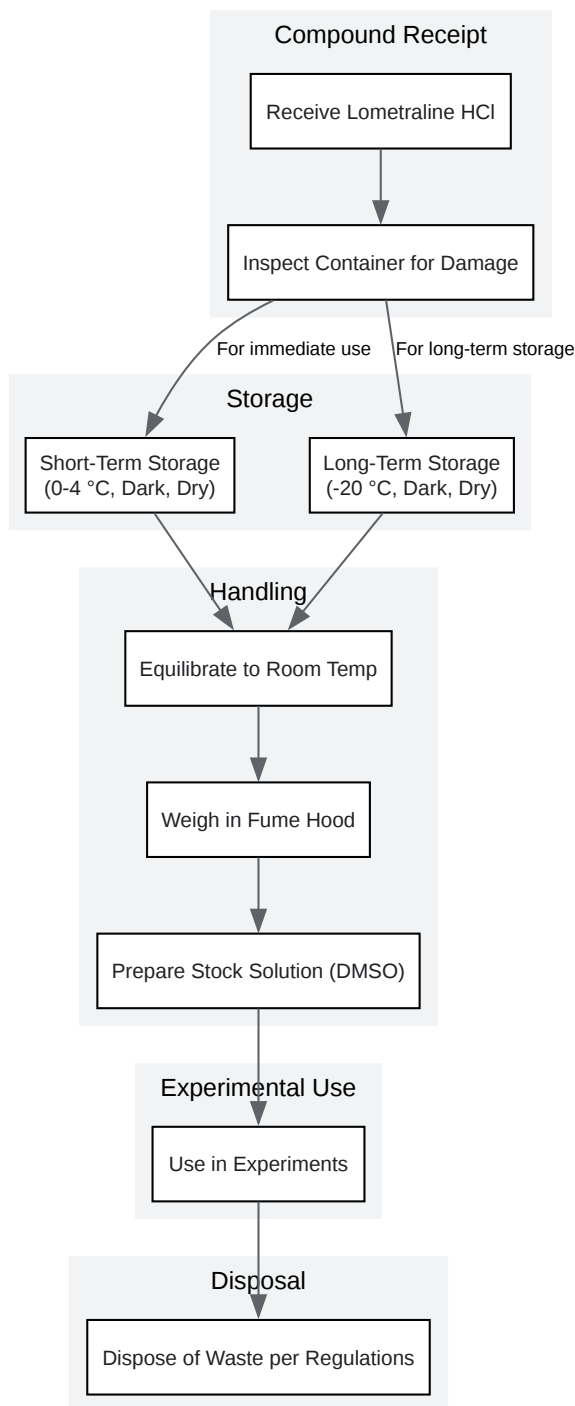
- Prepare solutions of **lometraline hydrochloride** in the appropriate medium for each stress condition.
- Expose the solutions to the respective stress conditions for a defined period.
- At specified time points, withdraw samples and analyze them for the presence of the parent compound and any degradation products.
- A suitable analytical method, such as High-Performance Liquid Chromatography (HPLC) with a UV detector or Mass Spectrometry (MS), should be used for analysis.
- Compare the results with a control sample stored under recommended conditions.

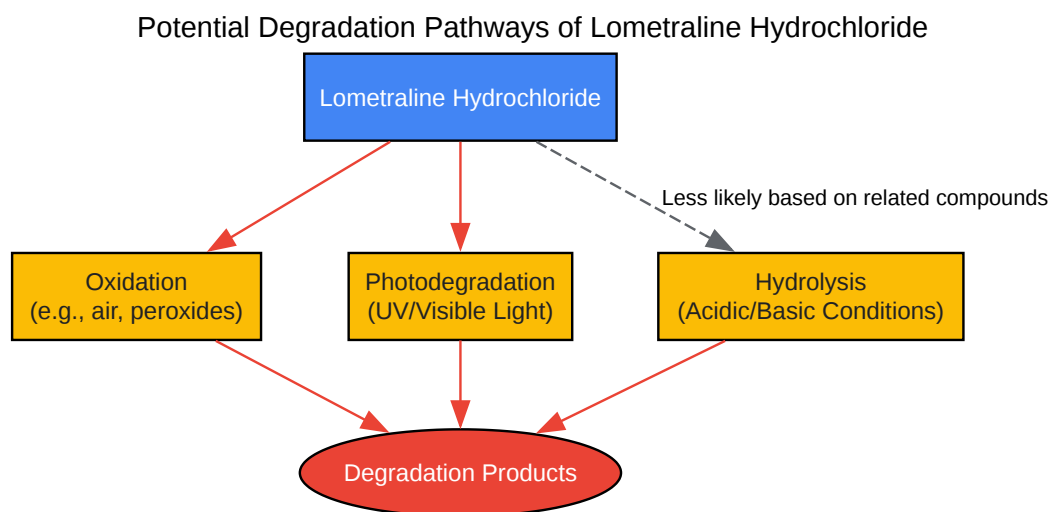
Safety Precautions

- Health Hazards: The toxicological properties of **lometraline hydrochloride** have not been fully investigated. Handle with care and avoid direct contact.
- Fire Hazards: The fire hazard potential is low for the solid powder. However, when dissolved in flammable solvents like DMSO, appropriate precautions should be taken.
- Spill Response: In case of a spill, wear appropriate PPE, contain the spill, and clean the area with a suitable absorbent material. Dispose of the waste in accordance with local regulations.

Visualizations

Workflow for Lometraline Hydrochloride Handling and Storage

[Click to download full resolution via product page](#)Caption: Workflow for handling and storage of **lometraline hydrochloride**.



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Caption: Potential degradation pathways for **lometraline hydrochloride**.

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References

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